

CCT128930 Hydrochloride: Application Notes and Protocols for Intraperitoneal Injection

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Compound of Interest

Compound Name: CCT128930 hydrochloride

Cat. No.: B2478721

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the preparation and intraperitoneal (i.p.) administration of **CCT128930 hydrochloride**, a potent and selective ATP-competitive inhibitor of AKT2.[1][2] This document outlines the compound's mechanism of action, detailed formulation and administration protocols, and key quantitative data to support preclinical research in oncology and other areas where the PI3K/AKT/mTOR signaling pathway is implicated.[2][3]

Mechanism of Action

CCT128930 is a pyrrolopyrimidine compound that selectively inhibits the serine/threonine kinase AKT (also known as Protein Kinase B), with a particular potency for the AKT2 isoform.[2][3] As an ATP-competitive inhibitor, CCT128930 binds to the kinase domain of AKT, preventing the phosphorylation of its downstream substrates.[3][4] This action effectively blocks the PI3K/AKT/mTOR signaling cascade, a critical pathway that regulates cell survival, proliferation, growth, and metabolism.[2][5] Dysregulation of this pathway is a common feature in many human cancers, making AKT a prime therapeutic target.[2][4]

In preclinical studies, CCT128930 has demonstrated significant anti-proliferative activity in various cancer cell lines, particularly those with a constitutively active PI3K/AKT pathway, such as PTEN-null or PIK3CA-mutant tumors.[1][4] The inhibition of AKT signaling by CCT128930 leads to a G1 phase cell cycle arrest and can also induce apoptosis.[1][4][6]

Quantitative Data Summary

The following tables summarize the in vitro kinase inhibitory activity and cellular anti-proliferative effects of CCT128930.

Table 1: In Vitro Kinase Inhibitory Activity of CCT128930

Target	IC ₅₀ (nM)	Selectivity vs. PKA	Selectivity vs. p70S6K
AKT2	6	28-fold	20-fold
PKA	168	-	-
p70S6K	120	-	-
Data sourced from MedchemExpress and Selleck Chemicals.[1][6]			

Table 2: Anti-proliferative Activity of CCT128930 (GI₅₀ values)

Cell Line	Cancer Type	PTEN Status	GI ₅₀ (μM)
U87MG	Glioblastoma	Null	6.3
LNCaP	Prostate Cancer	Deficient	0.35
PC3	Prostate Cancer	Deficient	1.9

Data sourced from
Selleck Chemicals
and
MedchemExpress.[\[1\]](#)
[\[6\]](#)

Experimental Protocols

Formulation of CCT128930 Hydrochloride for Intraperitoneal Injection

CCT128930 hydrochloride is insoluble in water, necessitating a specific vehicle for in vivo administration.[\[1\]](#)[\[7\]](#) The following protocol describes a commonly used formulation for intraperitoneal injection in mice.

Materials:

- **CCT128930 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile water for injection (ddH₂O) or sterile saline
- Sterile microcentrifuge tubes
- Vortex mixer

Protocol:

- Prepare a stock solution of CCT128930 in DMSO. Due to the hygroscopic nature of DMSO, it is crucial to use fresh, anhydrous solvent to ensure optimal solubility.^{[1][7]} A suggested stock concentration is 40 mg/mL.^[1] Ensure the powder is completely dissolved by vortexing.
- Prepare the vehicle. A common vehicle for CCT128930 is a mixture of DMSO, PEG300, Tween 80, and sterile water.^[1] A widely used formulation consists of:
 - 5% DMSO
 - 40% PEG300
 - 5% Tween 80
 - 50% ddH₂O
- Prepare the final dosing solution. To prepare a 1 mL working solution, follow these steps:^[1]
 - a. To 400 µL of PEG300, add 50 µL of the 40 mg/mL CCT128930 stock solution in DMSO.
 - b. Mix thoroughly until the solution is clear.
 - c. Add 50 µL of Tween 80 to the mixture and mix until clear.
 - d. Add 500 µL of sterile ddH₂O to bring the final volume to 1 mL.
 - e. The final concentration of this solution will be 2 mg/mL. Adjust the initial stock concentration or volumes as needed to achieve the desired final dosing concentration.
- Use Immediately. The mixed solution should be used immediately for optimal results.^[1] If precipitation is observed, gentle warming may be required to redissolve the compound.^[8]

Intraperitoneal Injection Protocol in Mice

This protocol provides a general guideline for the intraperitoneal administration of the prepared CCT128930 formulation to mice. All animal procedures should be performed in accordance with institutional guidelines for animal care and use.

Materials:

- Prepared CCT128930 dosing solution
- Sterile syringes (1 mL)

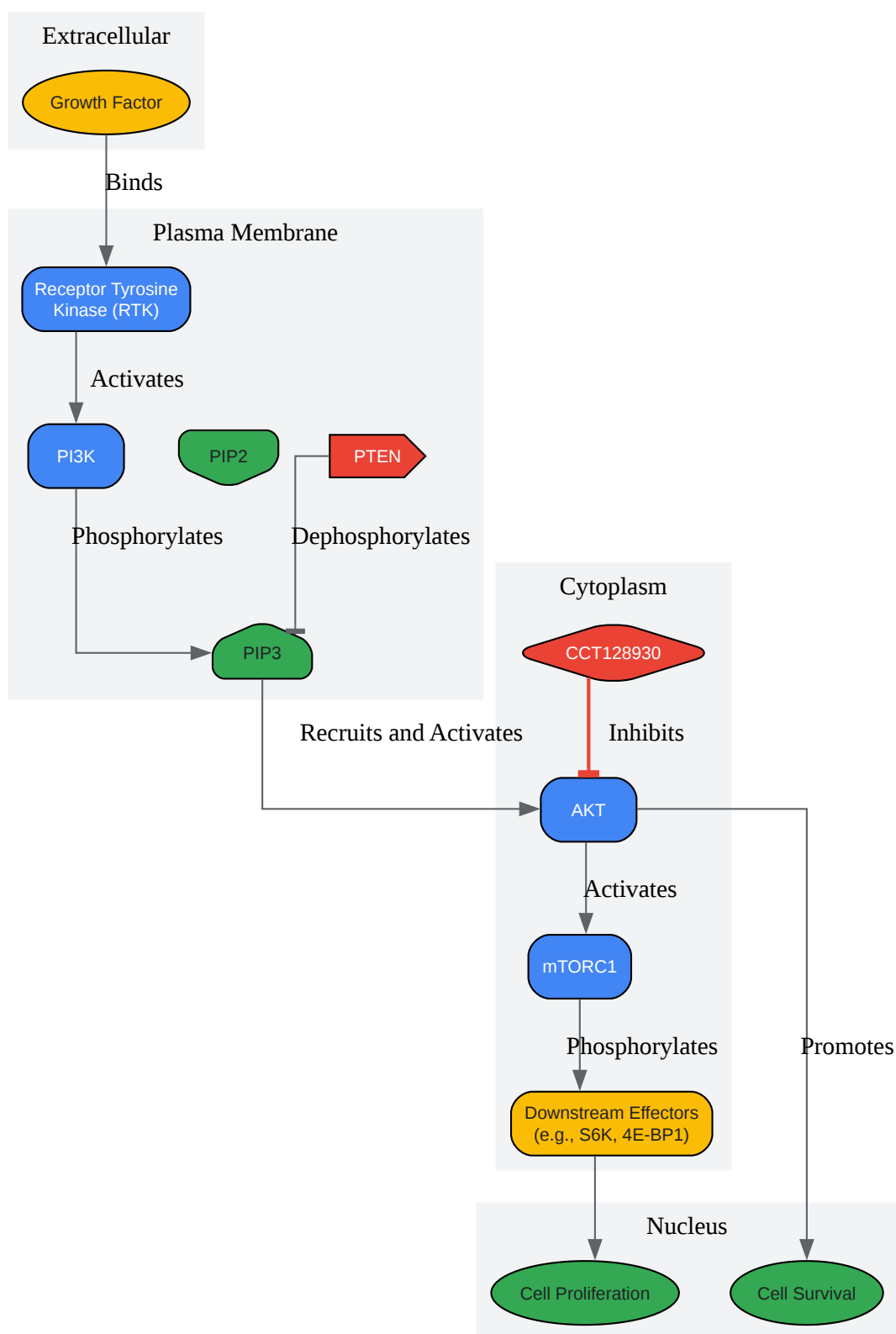
- Sterile needles (25-27 gauge)
- 70% ethanol or other suitable disinfectant
- Animal scale

Protocol:

- **Dose Calculation.** Weigh the mouse to determine the precise dose to be administered. CCT128930 has been shown to be effective in vivo at doses of 25 mg/kg and 40 mg/kg.[1]
For a 25 g mouse receiving a 25 mg/kg dose, the total dose would be 0.625 mg.
- **Animal Restraint.** Properly restrain the mouse to expose the abdomen. The "three-finger" restraint method is commonly used.[8][9]
- **Injection Site.** The preferred site for intraperitoneal injection is the lower right quadrant of the abdomen to avoid puncturing the cecum, bladder, or liver.[9][10]
- **Injection.** a. Disinfect the injection site with 70% ethanol.[9] b. Insert the needle, with the bevel facing up, at a 30-40 degree angle to the abdominal wall.[10] c. Gently aspirate to ensure that no fluid (blood or urine) enters the syringe, which would indicate improper needle placement.[8][10] d. If there is no aspirate, slowly and steadily inject the calculated volume of the CCT128930 formulation. e. Withdraw the needle and return the animal to its cage.
- **Monitoring.** Observe the animal for any signs of distress or adverse reactions following the injection. Monitor tumor growth and animal body weight regularly throughout the study.[4]

Visualizations

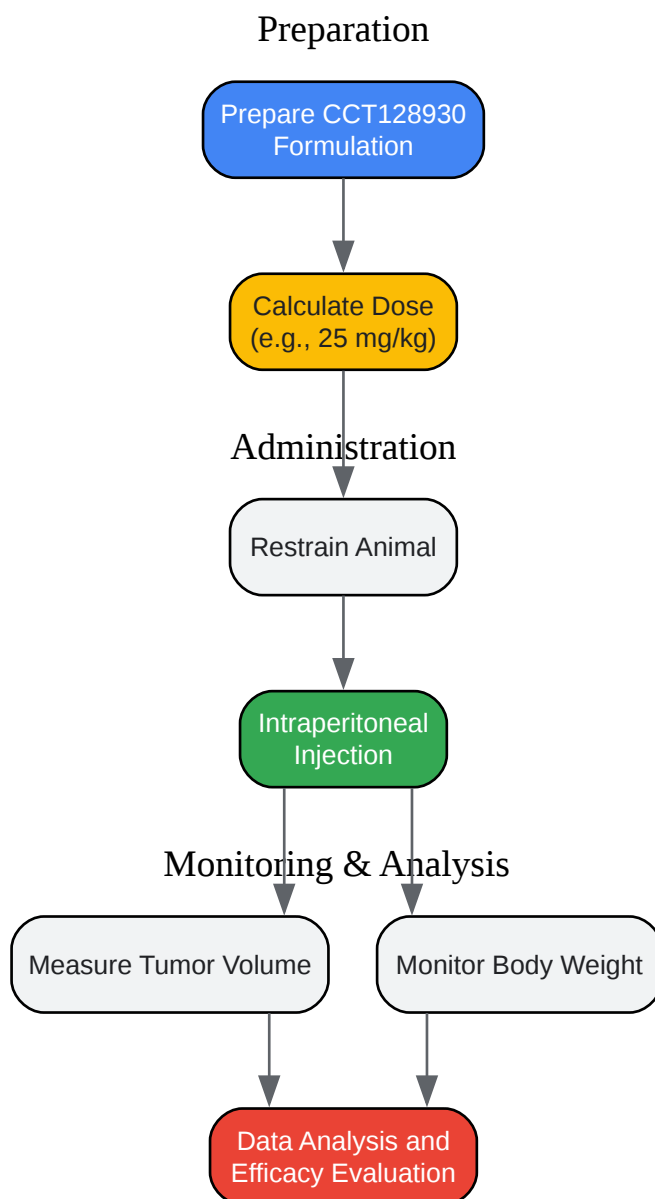
PI3K/AKT/mTOR Signaling Pathway



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Caption: CCT128930 inhibits AKT in the PI3K/AKT/mTOR pathway.

Experimental Workflow for In Vivo Studies



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Caption: Workflow for in vivo CCT128930 efficacy studies.

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